

An In-depth Technical Guide to Isododecanol Isomer Mixtures

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Compound of Interest

Compound Name: *Isododecanol*

Cat. No.: *B128213*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isododecanol**, a complex mixture of C12 branched-chain primary alcohols. It delves into the nuances of its Chemical Abstracts Service (CAS) number, details its physicochemical properties, outlines experimental protocols for its analysis, and illustrates its industrial production pathway.

Understanding the CAS Number for Isododecanol Isomer Mixtures

Isododecanol is not a single, defined chemical entity but rather a complex mixture of structural isomers of dodecanol. This isomeric complexity arises from its manufacturing process, which typically involves the hydroformylation of C11 olefin streams. Consequently, different CAS numbers have been associated with **isododecanol**, reflecting its nature as a mixture.

The most pertinent CAS number for the commercial **isododecanol** isomer mixture is 25428-98-2. This identifier is broadly used in regulatory documentation and by chemical suppliers to refer to the general mixture of branched-chain C12 alcohols.^{[1][2][3][4]}

Another frequently encountered CAS number is 20194-45-0, which specifically identifies one of the common isomers present in the mixture: 10-methylundecan-1-ol.^{[5][6]} While this isomer is a significant component, the CAS number 25428-98-2 more accurately represents the entire isomeric blend. It is crucial for researchers and professionals to recognize that commercial

isododecanol will contain a distribution of various tetramethyl-octanols, among other branched structures, and its exact composition can vary between manufacturers and production batches.

Physicochemical Properties

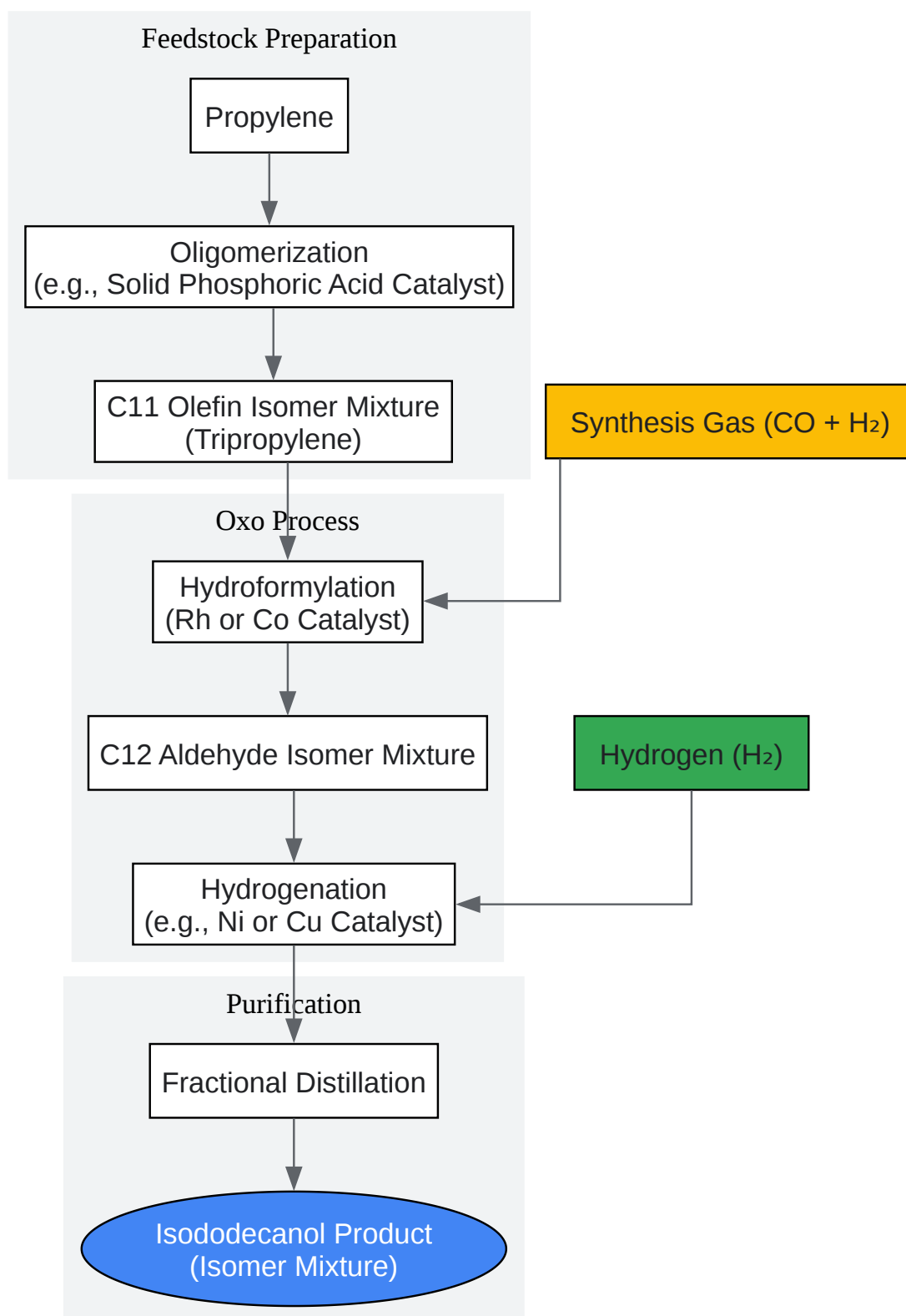
The branching in **isododecanol**'s structure significantly influences its physical and chemical properties, distinguishing it from its linear counterpart, n-dodecanol. The data presented below is a summary of typical values for the **isododecanol** isomer mixture, primarily associated with CAS number 25428-98-2. It is important to note that some values are estimates due to the isomeric variability of the commercial product.

Property	Value	References
Molecular Formula	C ₁₂ H ₂₆ O	[1][2][4][5]
Molecular Weight	186.34 g/mol	[1][2][4][5]
Appearance	Colorless liquid	
Boiling Point/Range	~240 - 265 °C	
Melting Point	< -60 °C	
Flash Point	> 100 °C	
Density @ 20°C	~0.83 - 0.84 g/cm ³	
Viscosity @ 20°C	~20 - 30 mPa·s	
Water Solubility	Insoluble	
LogP (Octanol/Water Partition Coefficient)	~5.4 (XLogP3)	[1][5]
Refractive Index (n ²⁰ /D)	~1.446	
Vapor Pressure @ 20°C	< 0.01 kPa	

Industrial Synthesis Pathway

The primary industrial route for producing **isododecanol** is the hydroformylation of a C11 olefin feedstock, often referred to as tripropylene or tetrabutylene oligomers. This process, also

known as the oxo process, involves the addition of a formyl group (CHO) and a hydrogen atom across the double bonds of the olefins. The resulting C12 aldehydes are then hydrogenated to form the final **isododecanol** isomer mixture.



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Industrial Production of **Isododecanol**

Experimental Protocols

Quantitative Analysis of Isododecanol Isomer Distribution by Gas Chromatography (GC)

This protocol outlines a general method for the separation and semi-quantitative analysis of the isomer distribution in a commercial **isododecanol** sample using gas chromatography with flame ionization detection (GC-FID).

Objective: To resolve and determine the relative percentage of the major C12 alcohol isomers in an **isododecanol** mixture.

Materials:

- **Isododecanol** sample
- High-purity solvent (e.g., dichloromethane or acetone)
- Volumetric flasks and pipettes
- GC vials with septa

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID)
- High-resolution capillary column. A polar stationary phase, such as a wax-type column (e.g., DB-WAX, CP-Wax 52 CB), is recommended for optimal separation of alcohol isomers. A typical column dimension would be 30 m x 0.25 mm ID x 0.25 μ m film thickness.
- Data acquisition and processing software

Procedure:

- Sample Preparation:
 - Prepare a 1% (v/v) solution of the **isododecanol** sample in the chosen solvent. For example, pipette 100 μ L of **isododecanol** into a 10 mL volumetric flask and dilute to the

mark with the solvent.

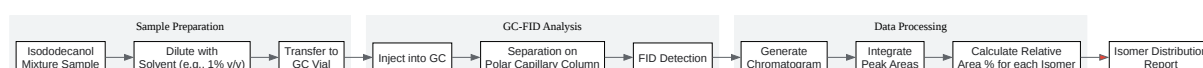
- Mix thoroughly.
- Transfer an aliquot of the prepared sample into a 2 mL GC vial and seal.
- GC-FID Conditions (Example):
 - Inlet Temperature: 250 °C
 - Injection Volume: 1 µL
 - Split Ratio: 50:1 (can be adjusted based on sample concentration and column capacity)
 - Carrier Gas: Helium or Hydrogen at a constant flow of 1.0 mL/min
 - Oven Temperature Program:
 - Initial Temperature: 60 °C, hold for 2 minutes
 - Ramp: 5 °C/min to 240 °C
 - Hold: 10 minutes at 240 °C
 - Detector Temperature: 280 °C
 - Detector Gases: Hydrogen, Air, and Makeup gas (as per instrument specifications)
- Data Analysis:
 - Integrate the area of all peaks in the resulting chromatogram.
 - Assume that all isomers have a similar response factor in the FID.
 - Calculate the relative percentage of each isomer by dividing the area of the individual peak by the total area of all integrated peaks and multiplying by 100.

Expected Results: The chromatogram will show a series of peaks corresponding to the different C12 branched-chain alcohol isomers. The relative peak areas provide an estimation of the

isomer distribution in the sample. For precise quantification, calibration with individual isomer standards would be necessary, though these are often not commercially available.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the GC analysis of **isododecanol** isomer distribution.



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GC-FID Analysis Workflow for **Isododecanol**

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